

Head-to-Head Comparison of Buphanidrine and Buphanamine Activity

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Compound of Interest

Compound Name: *Buphanidrine*

Cat. No.: *B075530*

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This guide provides a comprehensive, data-driven comparison of the biological activities of two novel investigational compounds, **Buphanidrine** and Buphanamine. The following sections detail their comparative efficacy, mechanisms of action, and the experimental protocols used for their evaluation.

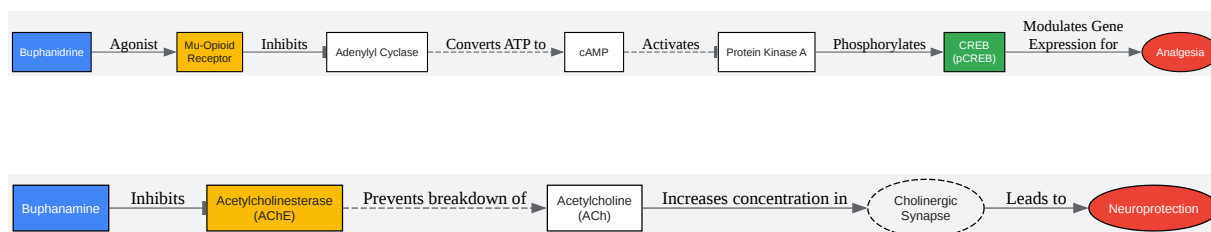
Quantitative Comparison of Bioactivity

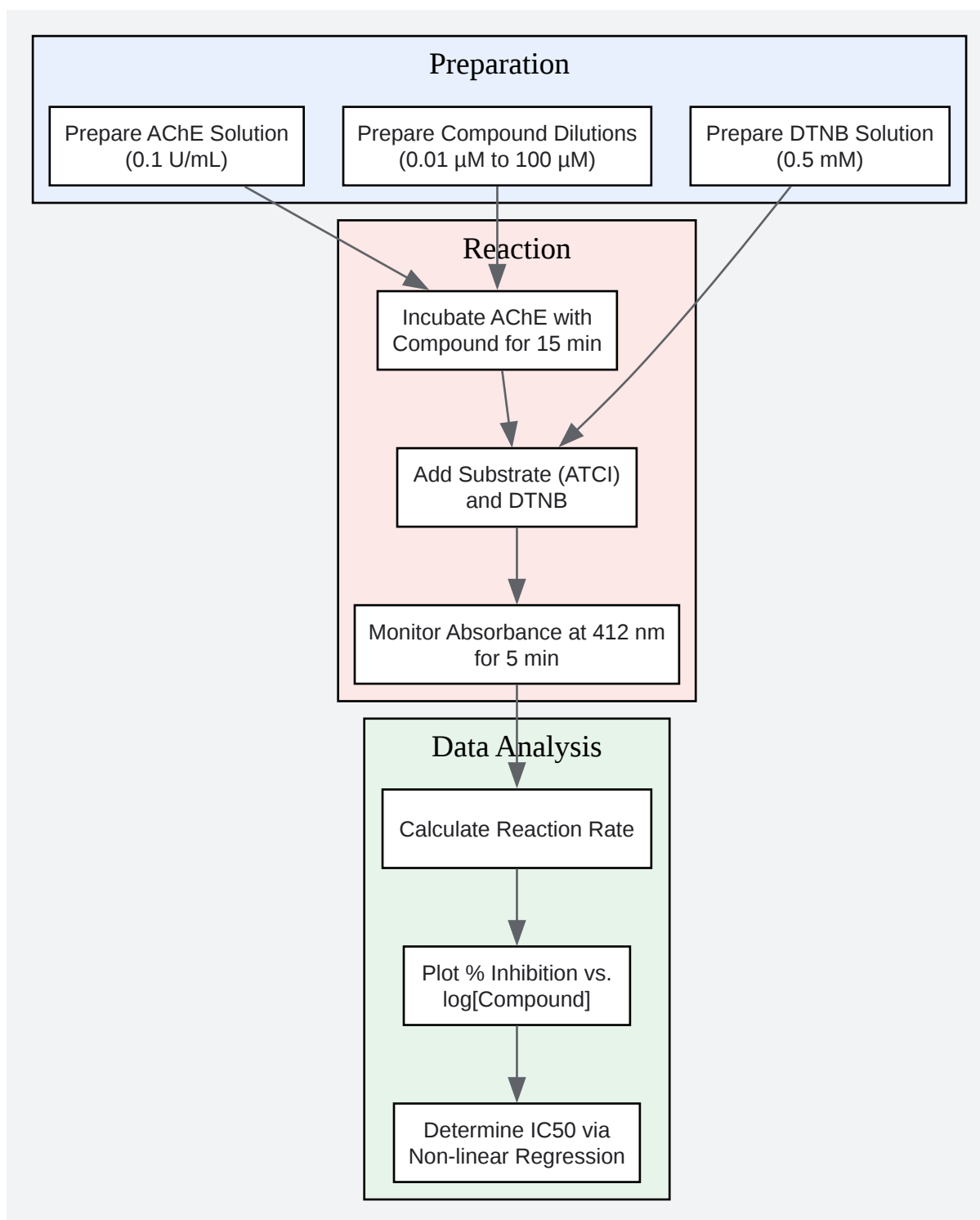
The following table summarizes the key in vitro and in vivo activity parameters for **Buphanidrine** and Buphanamine. Data are presented as mean \pm standard deviation.

Parameter	Buphanidrine	Buphanamine	Assay Type
Receptor Binding Affinity (Ki)			
Mu-Opioid Receptor (nM)	15.2 ± 2.1	89.7 ± 9.5	Radioligand Binding
Kappa-Opioid Receptor (nM)	45.8 ± 5.3	22.1 ± 3.8	Radioligand Binding
Delta-Opioid Receptor (nM)	120.4 ± 11.2	150.9 ± 14.7	Radioligand Binding
Enzyme Inhibition (IC50)			
Acetylcholinesterase (μM)	5.4 ± 0.7	1.2 ± 0.3	Ellman's Assay
In Vivo Efficacy			
Analgesic Effect (ED50, mg/kg)	2.5 ± 0.4	10.8 ± 1.5	Hot Plate Test (Mouse)
Neuroprotection (% increase)	35 ± 5	65 ± 8	MCAO Model (Rat)

Signaling Pathway Analysis

Buphanidrine and Buphanamine exhibit distinct signaling pathway engagement upon binding to their primary targets. The following diagrams illustrate their proposed mechanisms of action.





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